

Technical Support Center: NNC 26-9100

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Compound of Interest

Compound Name: NNC 26-9100

Cat. No.: B1679357

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This technical support center provides researchers, scientists, and drug development professionals with guidance on the solubility and handling of **NNC 26-9100**, a selective somatostatin receptor subtype-4 (sst4) agonist.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **NNC 26-9100**?

A1: The recommended solvent for **NNC 26-9100** is Dimethyl Sulfoxide (DMSO).

Q2: What is the reported solubility of **NNC 26-9100** in DMSO?

A2: Several suppliers report the solubility of **NNC 26-9100** in DMSO to be less than 27.82 mg/mL, with some providing a maximum concentration of 50 mM.^{[1][2][3][4][5]} It is crucial to refer to the batch-specific data on the Certificate of Analysis provided by the supplier.

Q3: How should **NNC 26-9100** be stored?

A3: **NNC 26-9100** should be stored at -20°C.^{[1][2][3][6]} Once dissolved in DMSO, it is recommended to store the stock solution in aliquots at -80°C for up to six months or at -20°C for up to one month to avoid repeated freeze-thaw cycles.^[1]

Q4: What is the mechanism of action of **NNC 26-9100**?

A4: **NNC 26-9100** is a selective sst4 receptor full agonist with a K_i of 6 nM and an EC_{50} of 2 nM.^{[7][8]} Its activation of the sst4 receptor leads to the inhibition of adenylyl cyclase and an

increase in the activity of neprilysin, an enzyme involved in the degradation of amyloid- β peptides.^{[7][9][10]}

Troubleshooting Guide: Solubility Issues in DMSO

Q1: I've added DMSO to the **NNC 26-9100** powder, but it's not fully dissolving. What should I do?

A1: If you observe incomplete dissolution of **NNC 26-9100** in DMSO at room temperature, you can try the following to increase solubility:

- Warming: Gently warm the solution to 37°C.^[1]
- Sonication: Use an ultrasonic bath to oscillate the tube for a period of time.^[1]
- Vortexing: Gently vortex the solution to aid in dissolution.

Q2: My **NNC 26-9100** solution in DMSO appears to have precipitated after storage. What could be the cause and how can I resolve it?

A2: Precipitation of compounds in DMSO upon storage can be due to several factors, including absorption of atmospheric moisture by DMSO, which can reduce the solubility of the compound, or exceeding the solubility limit. To resolve this, you can try to redissolve the compound by following the warming and sonication steps mentioned in the previous answer. To prevent this, ensure your DMSO is of high purity and anhydrous, and that the stock solution vials are tightly sealed to minimize moisture absorption. Storing in smaller, single-use aliquots can also help.

Quantitative Solubility Data

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)
DMSO	<27.82	50
Ethanol	<27.82	50

Data compiled from multiple supplier datasheets.[1][2][3][4][5] For batch-specific data, please refer to the Certificate of Analysis.

Experimental Protocols

Protocol for Preparing a 10 mM Stock Solution of **NNC 26-9100** in DMSO

Materials:

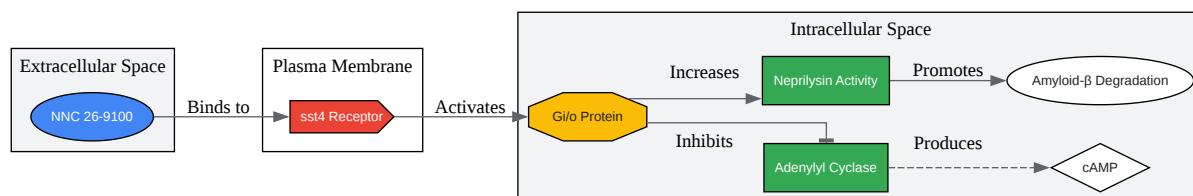
- **NNC 26-9100** (Molecular Weight: 556.35 g/mol)
- Anhydrous, high-purity DMSO
- Sterile microcentrifuge tubes
- Calibrated micropipettes

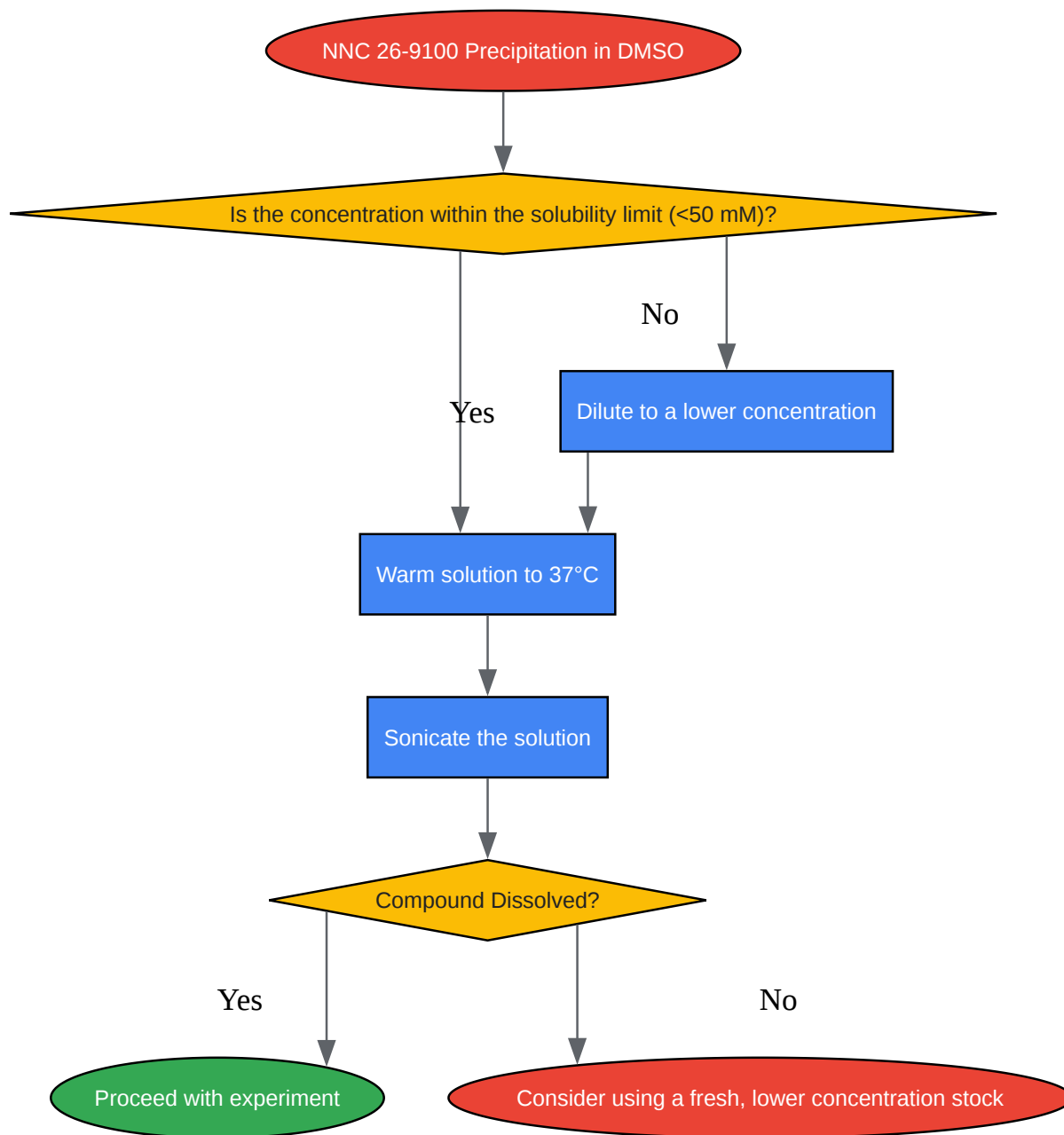
Procedure:

- Preparation: Allow the vial of **NNC 26-9100** powder and the anhydrous DMSO to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weighing: Accurately weigh the desired amount of **NNC 26-9100** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, you would need 5.56 mg of **NNC 26-9100**.
- Dissolution: Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **NNC 26-9100** powder.
- Mixing: Gently vortex the solution until the powder is completely dissolved. If dissolution is slow, proceed with the following steps.
- Warming (Optional): If the compound does not fully dissolve, warm the tube to 37°C in a water bath or heat block for a few minutes.
- Sonication (Optional): Following warming, place the tube in an ultrasonic bath for a short period to facilitate dissolution.

- Aliquotting and Storage: Once the **NNC 26-9100** is fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[1]

Visualizations





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